

2-(Pentan-3-yloxy)ethan-1-amine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 2-(Pentan-3-yloxy)ethan-1-amine

Cat. No.: B13621704

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Executive Summary & Chemical Identity[1][2]

2-(Pentan-3-yloxy)ethan-1-amine is a specialized aliphatic ether-amine intermediate used primarily in the synthesis of neuraminidase inhibitors (e.g., Oseltamivir analogs) and as a scaffold in medicinal chemistry. Its structure combines a lipophilic 3-pentyl ether tail with a hydrophilic primary amine head.

This dual functionality dictates its safety profile: it possesses the corrosivity of primary amines and the peroxide-forming potential of branched ethers. This guide moves beyond generic SDS statements to provide a mechanistic understanding of the risks and validated handling protocols.

Chemical Profile

Property	Data	Relevance
CAS Number	1536714-42-7	Unique Identifier
Formula	C ₇ H ₁₇ NO	MW: 131.22 g/mol
Structure	CH ₃ CH ₂ CH(OCH ₂ CH ₂ NH ₂)CH ₂ CH ₃	3-Pentyl group confers lipophilicity
Physical State	Colorless to pale yellow liquid	Volatile; vapor hazard
Predicted pKa	~10.5 (Amine)	Strong base; incompatible with acids
Predicted BP	~145–155°C	Moderate volatility; flash point likely ~45–55°C

Hazard Architecture: The Triad of Risk

Effective safety relies on understanding why a molecule is dangerous. For this compound, the risk is tripartite:

Corrosivity & Tissue Damage (The Amine Risk)

Like most low-molecular-weight aliphatic amines, this compound is highly corrosive (Skin Corr. 1B).

- Mechanism: The unshared electron pair on the nitrogen attacks membrane lipids and proteins (saponification), causing deep, penetrating burns that may not be immediately painful due to nerve damage.
- Ocular Risk: Vapors alone can cause "halo vision" (corneal edema); liquid contact causes irreversible blindness.

Peroxide Formation (The Ether Risk)

The molecule contains a secondary carbon alpha to the ether oxygen (the CH position of the 3-pentyl group).

- Mechanism: This C-H bond is susceptible to radical abstraction by atmospheric oxygen, leading to the formation of hydroperoxides.
- Danger: Upon concentration (e.g., distillation) or shock, these peroxides can detonate. The risk is elevated because the amine group can catalyze the decomposition of peroxides, potentially lowering the activation energy for explosion.

Carbamaate Formation (The Purity Risk)

Primary amines react rapidly with atmospheric CO₂ to form solid carbamates (R-NH-COO⁻+H₃N-R).

- Impact: While not explosive, this reaction clogs needles, seizes ground-glass joints, and compromises the stoichiometry of downstream reactions.

Operational Handling Protocols

Engineering Controls & PPE

Trustworthiness Rule: Never rely on odor thresholds; amine olfactory fatigue sets in within minutes.

- Primary Barrier: All transfers must occur in a fume hood or glovebox.
- Glove Selection:
 - Standard Nitrile (4 mil): Insufficient for prolonged contact. Amines degrade nitrile.
 - Recommended: Double-gloving. Inner layer: Laminate film (e.g., Silver Shield™) or heavy-gauge Butyl Rubber. Outer layer: Disposable Nitrile for dexterity.
- Respiratory: If hood work is impossible (not recommended), use a full-face respirator with Organic Vapor/Amine (OV/AG) cartridges.

Transfer Techniques (The "Inert Chain")

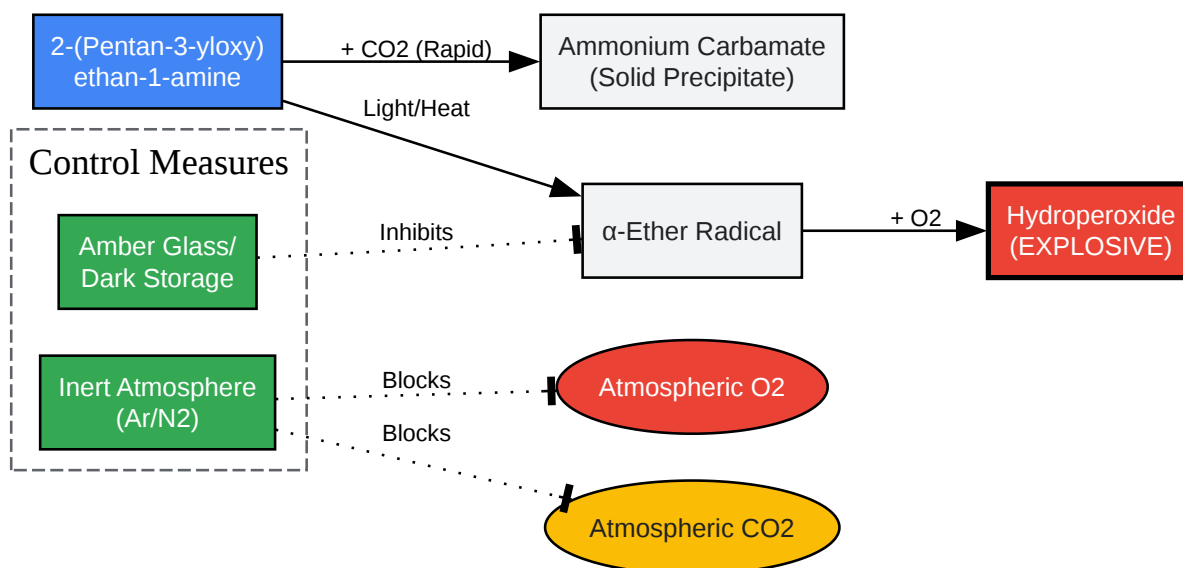
To prevent carbonation and peroxidation, the compound must never see air.

Protocol: The Positive Pressure Cannula Transfer

- Setup: Secure the source bottle and receiving flask under a nitrogen/argon manifold.
- Purge: Insert a bleed needle into the source septum.
- Transfer: Use a double-tipped needle (cannula). Pressurize the source vessel with inert gas to push the liquid into the receiving flask.
- Rationale: This closed-system transfer eliminates oxygen exposure (preventing peroxides) and moisture/CO₂ (preventing carbamates).

Visualization of Degradation Pathways

The following diagram illustrates the chemical fate of the molecule if mishandled, highlighting the critical control points.



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Figure 1: Degradation pathways showing the necessity of inert gas and dark storage to prevent explosion and purity loss.

Storage & Stability Management[6]

Store this compound as a Time-Sensitive Chemical.

- Environment: Refrigerator (2–8°C) is preferred to slow oxidation, but only if the container is perfectly sealed (e.g., Parafilm over tape, or Teflon-lined cap).
- Headspace: Always backfill with Argon after use. Argon is heavier than air and provides a better blanket than Nitrogen.
- The "6-Month Rule":
 - Test for peroxides every 6 months using semi-quantitative strips (e.g., Quantofix).
 - Critical Limit: If peroxides >10 ppm, treat immediately (see Section 5) or dispose.
 - Distillation Warning: NEVER distill this compound to dryness. Leave a 10% heel or add a high-boiling oil (e.g., mineral oil) before distillation to prevent peroxide concentration.

Emergency Response & Spills

Scenario: 100 mL Spill in the Lab

- Evacuate: The vapor pressure is sufficient to cause respiratory distress. Clear the area.
- PPE Up: Don SCBA (Self-Contained Breathing Apparatus) if ventilation is poor. Use Silver Shield gloves.
- Neutralization (Do NOT use Water):
 - Why: Adding water to a large amine spill generates heat (exothermic hydration) and volatilizes more amine.
 - Action: Cover with a dry absorbent mixed with a weak solid acid (e.g., Sodium Bisulfate or citric acid mixed with sand). This converts the volatile free base into a non-volatile, safer ammonium salt.
- Disposal: Scoop the solid salt into a waste container labeled "Corrosive - Amine Waste".

References

- PubChem. (2023). Compound Summary: 2-(Prop-2-en-1-yloxy)ethan-1-amine (Analogous Structure Safety Data). National Library of Medicine. Retrieved from [[Link](#)]
- Jackson, H. L., et al. (1970). Control of Peroxidizable Compounds. Journal of Chemical Education, 47(3), A175.
- ECHA (European Chemicals Agency). (2023). C&L Inventory: 3-aminopropyl vinyl ether (Analogous Aliphatic Ether Amine). Retrieved from [[Link](#)]
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